

Application Note and Protocol: Preparation of USP30 Inhibitor 11 Stock Solution

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Compound of Interest

Compound Name: USP30 inhibitor 11

Cat. No.: B2526575

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Audience: Researchers, scientists, and drug development professionals.

Introduction

USP30 inhibitor 11 is a potent and selective inhibitor of Ubiquitin Specific Peptidase 30 (USP30), a deubiquitinating enzyme located on the outer mitochondrial membrane.^[1] USP30 plays a role in regulating mitochondrial morphology and mitophagy, and its inhibition is a subject of study in cancer and conditions involving mitochondrial dysfunction.^{[1][2][3]} Proper preparation of a stock solution for this small molecule inhibitor is critical for accurate and reproducible experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **USP30 inhibitor 11** stock solutions.

Quantitative Data Summary

A summary of the key quantitative data for **USP30 inhibitor 11** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₁₇ H ₁₆ N ₆ O ₂ S	[2][4]
Molecular Weight	368.41 g/mol	[5][2][4]
CAS Number	2067332-64-1	[5][1][2]
IC ₅₀	0.01 μM	[5][1][3]
Solubility in DMSO	≥ 20 mg/mL (54.29 mM)	[2]
Appearance	Powder	[5][2]

Experimental Protocol: Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **USP30 inhibitor 11** in Dimethyl Sulfoxide (DMSO).

Materials:

- **USP30 inhibitor 11** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, nuclease-free microcentrifuge tubes
- Calibrated analytical balance
- Vortex mixer
- Sonicator (optional, but recommended)[2]
- Pipettes and sterile, nuclease-free pipette tips

Procedure:

- **Pre-weighing Preparation:** Before opening, bring the vial of **USP30 inhibitor 11** powder to room temperature to prevent condensation of moisture. Gently tap the vial to ensure all the

powder is at the bottom.

- Weighing the Inhibitor: Carefully weigh the desired amount of **USP30 inhibitor 11** powder in a sterile microcentrifuge tube using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 0.3684 mg of the inhibitor (Molecular Weight = 368.41 g/mol).
 - Calculation: $\text{Volume (L)} \times \text{Concentration (mol/L)} \times \text{Molecular Weight (g/mol)} = \text{Mass (g)}$
 - $0.001 \text{ L} \times 0.01 \text{ mol/L} \times 368.41 \text{ g/mol} = 0.00036841 \text{ g} = 0.36841 \text{ mg}$
- Adding the Solvent: Add the calculated volume of DMSO to the microcentrifuge tube containing the inhibitor powder. For the example above, add 1 mL of DMSO.
- Dissolving the Inhibitor: Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. If the compound does not dissolve easily, sonication is recommended to aid dissolution.[2] Visually inspect the solution to ensure there are no visible particles.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the inhibitor, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.[2]
- Storage: Store the aliquoted stock solutions at -80°C for long-term storage (up to 6 months or 1 year) or at -20°C for shorter-term storage (up to 1 month).[1] For very short-term use (within 2 weeks), aliquots can be stored at 4°C.[5] Always refer to the manufacturer's datasheet for specific storage recommendations.

Preparation of Working Solutions:

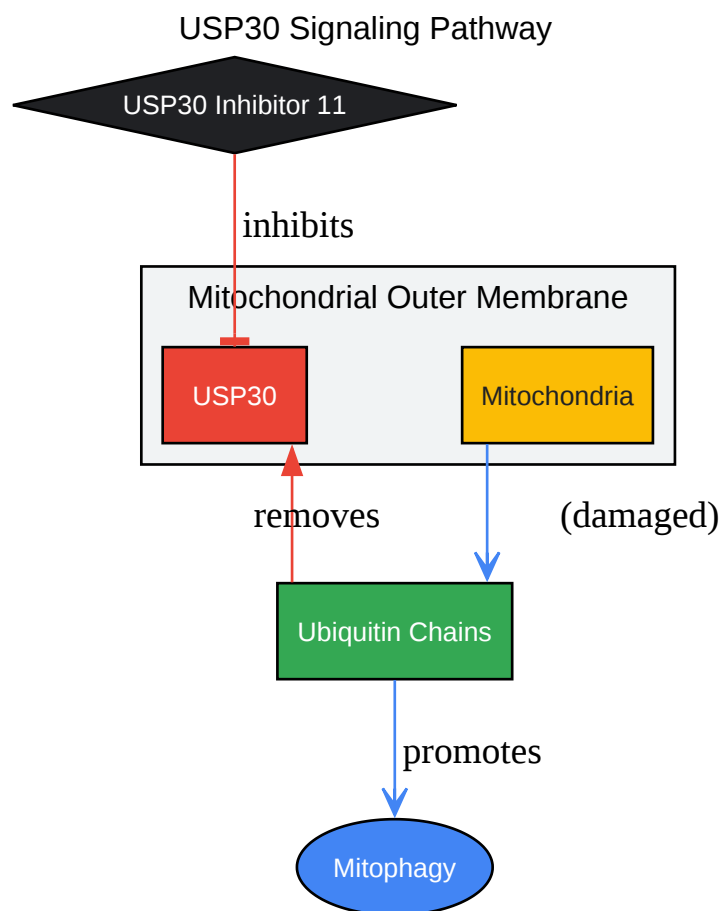
For cell-based experiments, the concentrated DMSO stock solution needs to be further diluted in an aqueous medium such as cell culture medium or phosphate-buffered saline (PBS).[2]

- To prevent precipitation of the inhibitor, it is advisable to perform serial dilutions in DMSO first before the final dilution into the aqueous medium.[6]
- The final concentration of DMSO in cell culture should typically not exceed 0.1% to avoid solvent-induced cytotoxicity.[2] A vehicle control (medium with the same final concentration of

DMSO) should always be included in experiments.[6]

- If precipitation occurs upon dilution in aqueous media, pre-warming the stock solution and the culture medium to 37°C may help.[2]

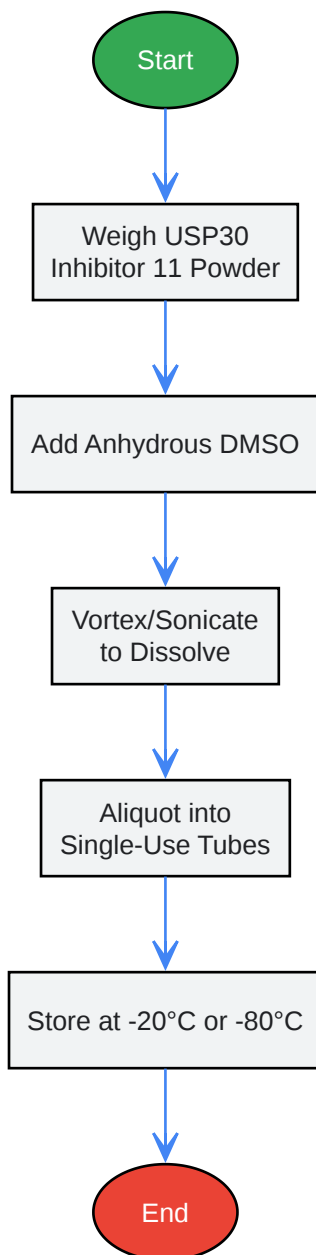
Signaling Pathway and Experimental Workflow Diagrams



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Caption: A diagram illustrating the role of USP30 in mitophagy and its inhibition by **USP30 inhibitor 11**.

USP30 Inhibitor 11 Stock Solution Workflow



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Caption: Experimental workflow for preparing **USP30 inhibitor 11** stock solution.

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